

Essential Safety and Logistical Information for Handling 9'''-Methyl salvianolate B

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Compound of Interest

Compound Name: 9'''-Methyl salvianolate B

Cat. No.: B591317

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **9'''-Methyl salvianolate B**, including personal protective equipment (PPE), operational plans, and disposal procedures.

Physicochemical and Hazard Information

Property	Value	Source
CAS Number	1167424-32-9	[1]
Molecular Formula	C37H32O16	[2]
Molecular Weight	732.64 g/mol	[2]
Appearance	Powder	[3]
Solubility	DMSO, Pyridine, Methanol, Ethanol	[4]
Storage (Long-term)	-20°C	[1]
Storage (Short-term)	2-8°C	[1]
Flammability	Not flammable or combustible	[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to mitigate risks associated with handling **9'''-Methyl salvianolate B**. The following table summarizes the required PPE.

Body Part	Protective Equipment	Standard/Specification
Hands	Chemical-resistant gloves	Inspected prior to use. Use proper glove removal technique.
Eyes	Safety glasses with side-shields or goggles	NIOSH (US) or EN 166 (EU) approved.
Respiratory	Respiratory protection (e.g., N95 respirator)	Required when handling the powder to avoid dust formation.
Body	Laboratory coat or protective gown	Choose based on the concentration and amount of the substance being handled.

Handling and Storage Procedures

Precautions for Safe Handling:

- Wash hands thoroughly after handling.[\[1\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed.[\[1\]](#)

- Store in a dry and well-ventilated place.[1]
- Recommended long-term storage temperature is -20°C.[1]
- Short-term storage can be at 2-8°C.[1]

Accidental Release and First Aid Measures

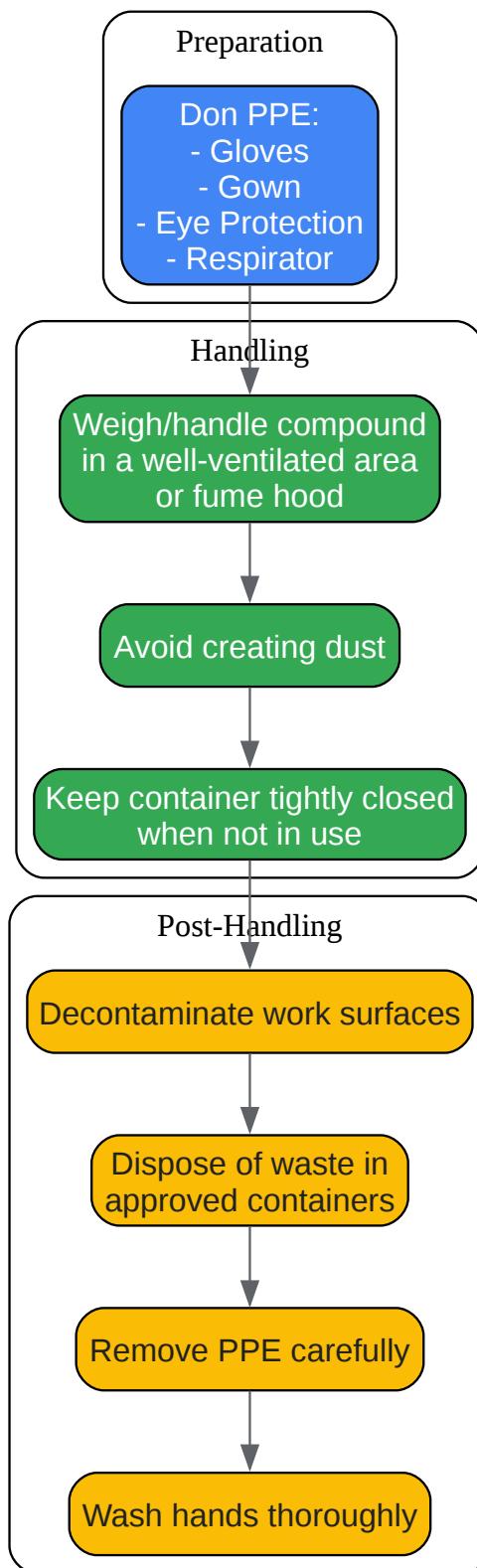
Situation	Procedure
Spill	Wear respiratory protection and avoid dust formation.[1] Do not let the product enter drains. [1] Sweep up and shovel the material into a suitable, closed container for disposal.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration.[1]
Skin Contact	Flush the skin with copious amounts of water and remove contaminated clothing. A physician should be called, and the victim taken to the hospital immediately.[1]
Eye Contact	Check for and remove contact lenses. Flush eyes with plenty of water, ensuring adequate flushing by separating the eyelids with fingers. Call a physician.[1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with copious amounts of water and call a physician.[1]

Disposal Plan

Dispose of **9"-Methyl salvianolate B** and its containers in accordance with all applicable local, state, and federal regulations. The substance should be kept in suitable, closed containers for disposal.[1][5]

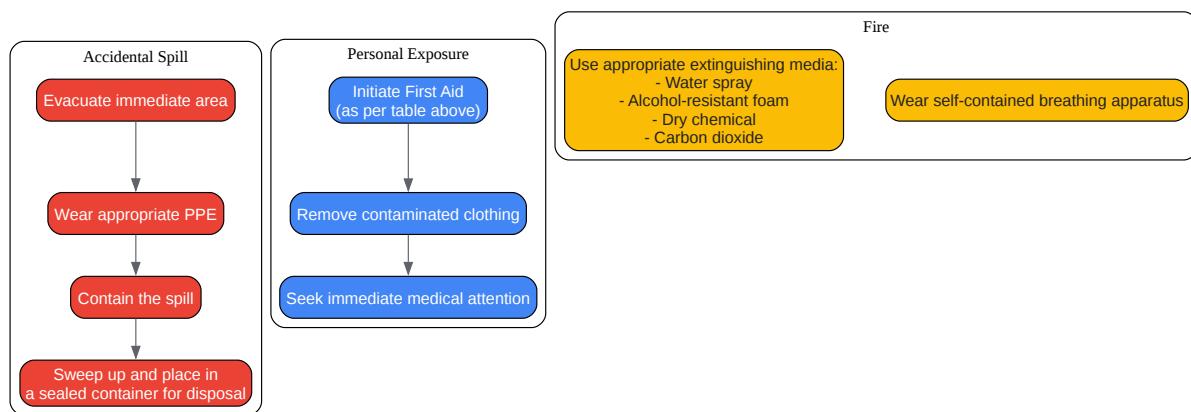
Visual Guides for Safety and Handling

To further clarify the procedural steps for handling **9'''-Methyl salvianolate B**, the following diagrams illustrate the key workflows.



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Caption: Standard workflow for handling **9'''-Methyl salvianolate B**.

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Caption: Emergency response plan for **9'''-Methyl salvianolate B** incidents.

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